

Analysis of "Nerone" Compound Reveals Absence of Pharmacological Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nerone

Cat. No.: B1595471

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A comprehensive review of scientific literature and chemical databases indicates that the compound known as "**Nerone**" is primarily utilized as a fragrance ingredient, with a significant lack of publicly available data on its pharmacological properties. Despite a thorough investigation into its chemical identifiers (CAS 31375-17-4), there is no evidence of in-vitro or in-vivo studies, mechanistic analyses, or clinical trials that would be necessary to delineate any potential therapeutic effects.

The compound, chemically identified as 1-(5-isopropyl-2-methylcyclohex-2-en-1-yl)propan-1-one, is listed in chemical supplier databases and fragrance industry resources.[1][2] Its primary characterization revolves around its olfactory properties, described as having a sweet, floral, and slightly spicy scent.[1] While one source mentions that it "may possess potential biological activities," it immediately clarifies that "specific studies on its pharmacological effects are limited".[1]

Information regarding its safety profile is minimal, with one source classifying it as a skin irritant.[3] However, this does not provide insight into any specific pharmacological actions. The International Fragrance Association (IFRA) includes it on its Transparency List, which catalogues fragrance ingredients in use.[2]

Our search for data on biological activity, signaling pathway interactions, or any form of dose-response relationship in biological systems yielded no results. Consequently, the core requirements for a technical guide, including quantitative data for comparison, detailed experimental protocols, and visualizations of signaling pathways, cannot be met.

It is crucial to distinguish "**Nerone**" from other similarly named but chemically distinct compounds such as "Nerolidol" or "Nerol," for which pharmacological data does exist. The absence of research on the "**Nerone**" compound (CAS 31375-17-4) prevents any scientifically grounded discussion of its potential pharmacological applications.

Therefore, for the target audience of researchers, scientists, and drug development professionals, it must be concluded that the "**Nerone**" compound is, based on available public information, a substance without a known pharmacological profile. Any potential therapeutic utility would require foundational research to be initiated, starting with basic in-vitro screening and subsequent preclinical studies. At present, no such data is available in the public domain.

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References

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